

Monoamine transporter activity of 3-Chloroethcathinone HCl

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Compound of Interest

Compound Name: 3-Chloroethcathinone
(hydrochloride)

Cat. No.: B1163389

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Technical Monograph: Monoamine Transporter Activity of 3-Chloroethcathinone (3-CEC) HCl

Executive Summary

3-Chloroethcathinone (3-CEC) is a synthetic cathinone derivative appearing in the New Psychoactive Substances (NPS) market. It is the N-ethyl analog of 3-Chloromethcathinone (3-CMC) and a structural isomer of 4-CEC. While direct pharmacological data for 3-CEC is less abundant than for its methylated counterparts, its activity profile can be rigorously inferred through Structure-Activity Relationships (SAR) and confirmed via specific in vitro assays.

3-CEC functions primarily as a monoamine transporter substrate, acting as a releasing agent for dopamine (DA), norepinephrine (NE), and serotonin (5-HT). However, the N-ethyl elongation introduces steric bulk that characteristically reduces transporter affinity compared to its N-methyl analog (3-CMC), resulting in a lower potency psychostimulant profile. This guide details the molecular mechanisms, predicted pharmacological values, and the "Gold Standard" experimental protocols required to characterize its specific transporter activity.

Chemical Structure & Physicochemical Properties

Understanding the structural basis of 3-CEC is prerequisite to analyzing its interaction with monoamine transporters (MATs).

Property	Specification
IUPAC Name	1-(3-chlorophenyl)-2-(ethylamino)propan-1-one hydrochloride
Formula	C ₁₁ H ₁₄ ClNO · HCl
Molecular Weight	248.15 g/mol (Salt)
Key Substituents	3-Chloro (Meta): Electron-withdrawing, lipophilic. N-Ethyl: Steric hindrance, reduces DAT affinity.
Solubility	Highly soluble in H ₂ O, DMSO, and Methanol.

Structural Distinction:

- vs. 3-CMC: 3-CEC has an ethyl group on the nitrogen instead of a methyl group. This extension is the primary driver of its reduced potency.
- vs. 4-CEC: The chlorine atom is at the meta (3-) position rather than the para (4-) position. Meta-substitution in cathinones often preserves a higher ratio of SERT activity compared to para-substitution.

Pharmacodynamics: Monoamine Transporter Interaction

The core pharmacological activity of 3-CEC is defined by its interaction with the Solute Carrier 6 (SLC6) family of transporters: DAT, NET, and SERT.

Mechanism of Action: Transporter Reversal

Unlike cocaine (a simple reuptake inhibitor), 3-CEC acts as a transporter substrate.

- Uptake: 3-CEC is transported into the presynaptic neuron by DAT/NET/SERT.

- **VMAT2 Interaction:** Once intracellular, it likely interacts with the Vesicular Monoamine Transporter 2 (VMAT2), disrupting the proton gradient and causing neurotransmitters to leak from vesicles into the cytosol.
- **Efflux (Reversal):** The high cytosolic concentration of neurotransmitters triggers the membrane transporters (DAT/NET) to reverse direction, pumping dopamine and norepinephrine out into the synaptic cleft.

Structure-Activity Relationship (SAR) Analysis

The "N-Ethyl Effect" is a critical determinant of 3-CEC's activity. Historical data on cathinones (e.g., Methcathinone vs. Ethcathinone) demonstrates that N-ethylation consistently:

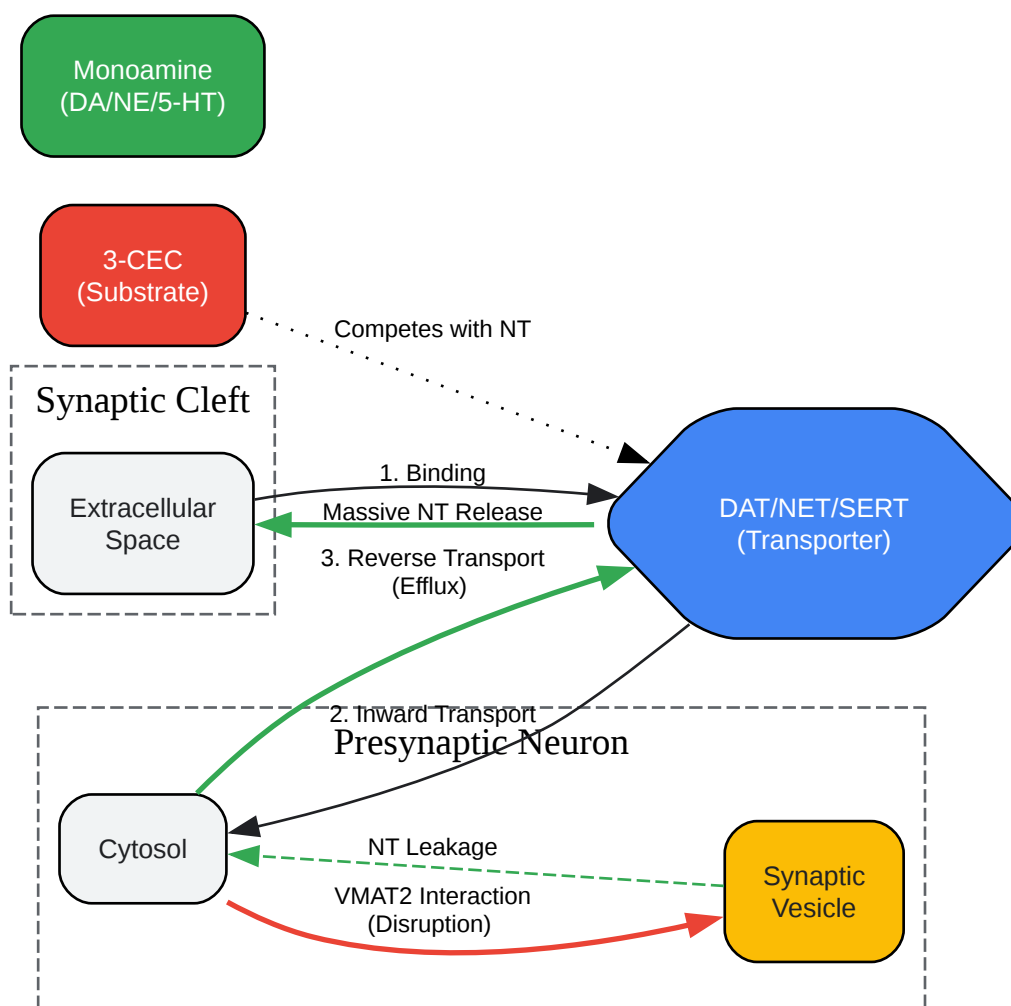
- Decreases affinity for DAT and NET (higher IC_{50}).
- Reduces potency as a releasing agent (higher EC_{50}).
- Shifts selectivity, often making the compound less dopaminergic relative to its serotonergic effects, although the overall potency drops.

Predicted Potency Hierarchy (IC_{50} for DAT Inhibition):

“

3-CMC (Most Potent) < 4-CMC < 3-CEC < 4-CEC (Least Potent)

Visualizing the Mechanism



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Figure 1: Mechanism of Action. 3-CEC acts as a substrate, entering the neuron and triggering non-exocytotic efflux of neurotransmitters.

Metabolic Fate & Bioactivation

A critical consideration for 3-CEC is its metabolism. N-ethyl cathinones typically undergo N-dealkylation.

- Primary Pathway: 3-CEC

3-CMC (via CYP450 enzymes).

- **Implication:** Since 3-CMC is a more potent transporter releaser than 3-CEC, the parent compound may act partially as a prodrug. In vivo, the effects may be a composite of the weaker 3-CEC and the more potent metabolite 3-CMC.
- **Toxicology:** This conversion is relevant for forensic analysis; finding 3-CMC in biological samples does not rule out 3-CEC ingestion.

Experimental Protocols: Characterizing Transporter Activity

To empirically validate the activity of 3-CEC, the following in vitro assays are the industry standard. These protocols are self-validating through the use of reference standards (Cocaine, Methamphetamine).

Protocol A: Monoamine Uptake Inhibition Assay

Objective: Determine the concentration required to inhibit 50% of transporter uptake (IC_{50}).

Materials:

- **Cells:** HEK293 cells stably expressing hDAT, hNET, or hSERT.
- **Radioligands:** [3H]Dopamine, [3H]Norepinephrine, [3H]Serotonin.
- **Buffer:** Krebs-Ringer-HEPES (KRH) buffer.

Workflow:

- **Preparation:** Plate cells in 96-well plates coated with poly-D-lysine. Incubate 24h.
- **Pre-incubation:** Wash cells with KRH buffer. Add 3-CEC (range: 1 nM to 100 μ M) and incubate for 10 min at 25°C.
- **Uptake:** Add respective [3H]neurotransmitter (final conc. ~20 nM). Incubate for 5-10 min.
- **Termination:** Rapidly wash cells 3x with ice-cold buffer to stop transport.

- Quantification: Lyse cells with 1% SDS/NaOH. Measure radioactivity via liquid scintillation counting.
- Analysis: Fit data to a non-linear regression (Sigmoidal dose-response) to calculate IC_{50} .

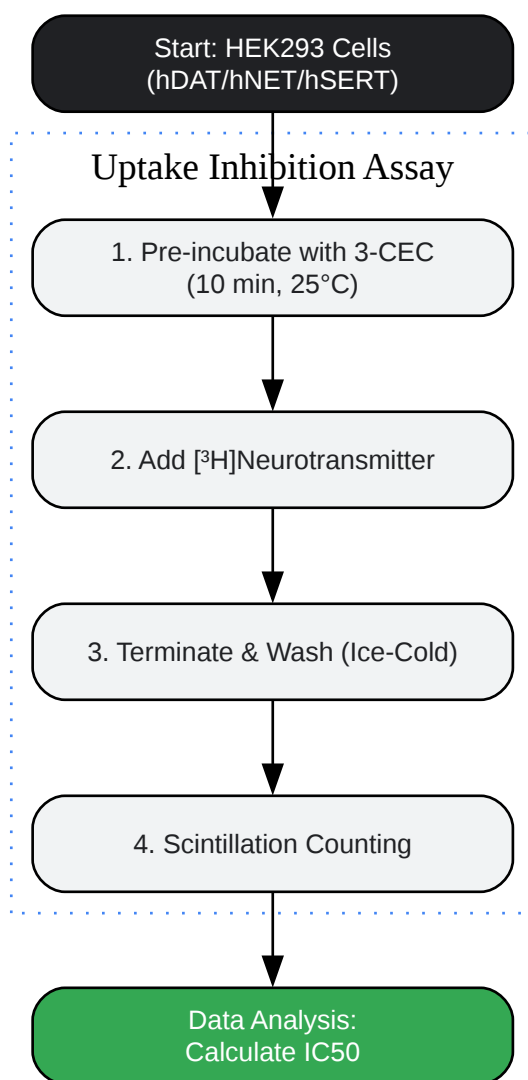
Protocol B: Transporter Release Assay (Superfusion)

Objective: Distinguish between a reuptake inhibitor (blocker) and a substrate (releaser).

Workflow:

- Loading: Pre-load HEK293-DAT/SERT cells with [3H]MPP+ (a stable substrate analog) or [3H]Neurotransmitter.
- Superfusion: Transfer cells to small chambers. Superfuse with buffer to establish a stable baseline of radioactivity efflux.
- Stimulation: Switch buffer to one containing 3-CEC (e.g., 10 μM).
- Measurement: Collect fractions every 2 minutes. Count radioactivity.
- Interpretation:
 - Spike in Efflux: Indicates 3-CEC is a Releaser (Substrate).
 - No Spike/Reduction: Indicates 3-CEC is a Blocker (Inhibitor).

Experimental Workflow Diagram



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Figure 2: Standardized workflow for determining Monoamine Uptake Inhibition (IC₅₀).

Comparative Pharmacological Data (Reference)

While specific IC₅₀ values for 3-CEC are subject to experimental variance, the following table presents reference values for structural analogs to establish the expected range.

Compound	hDAT IC ₅₀ (nM)	hSERT IC ₅₀ (nM)	hNET IC ₅₀ (nM)	Classification
3-CMC	~400 - 600	~2,500	~100 - 200	Potent Releaser
4-CMC	~1,200	~3,000	~500	Releaser
3-CEC (Predicted)	> 1,000	> 4,000	> 500	Weak Releaser
Cocaine	~200 - 400	~200	~100	Uptake Blocker

Note: Lower IC₅₀ indicates higher potency. The N-ethyl group in 3-CEC is expected to increase IC₅₀ values (lower potency) by a factor of 2-5x compared to 3-CMC.

Toxicological Implications[1][2][3][4][5][6][7]

- **Compensatory Dosing:** Due to the reduced potency (higher IC₅₀) caused by the N-ethyl group, users may ingest significantly larger quantities of 3-CEC to achieve desired effects.
- **Metabolite Accumulation:** High doses of 3-CEC lead to higher systemic concentrations of the metabolite 3-CMC, which carries its own neurotoxic risks (potential serotonergic toxicity).
- **Serotonin Syndrome:** While 3-CEC is less potent than 3-MMC, its activity at SERT (preserved by the 3-chloro substitution) still poses a risk of serotonin syndrome if combined with other serotonergic agents.

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